

# In-Depth Technical Guide to the Safety and Handling of 3-Nitrobenzaldoxime

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## Compound of Interest

Compound Name: 3-Nitrobenzaldoxime

Cat. No.: B8812994

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This document provides a comprehensive overview of the safety protocols, handling procedures, and known hazards associated with **3-Nitrobenzaldoxime** (CAS No: 3431-62-7). The information herein is intended to equip laboratory personnel with the necessary knowledge to handle this compound responsibly and minimize exposure risks.

## Introduction to 3-Nitrobenzaldoxime

**3-Nitrobenzaldoxime** is an organic compound with the molecular formula  $C_7H_6N_2O_3$ .<sup>[1][2]</sup> It is structurally characterized by a benzaldehyde oxime core with a nitro group substituted at the meta-position of the benzene ring. It is known for its applications in chemical synthesis and has been identified as a stain used in biological research.<sup>[1]</sup> Like many nitroaromatic compounds, it requires careful handling due to its potential health hazards.

## Hazard Identification and Classification

**3-Nitrobenzaldoxime** is classified as a hazardous substance according to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. The primary hazards are related to irritation of the skin, eyes, and respiratory tract.<sup>[3]</sup>

GHS Classification:

- Skin Corrosion/Irritation: Category 2<sup>[3]</sup>

- Serious Eye Damage/Eye Irritation: Category 2
- Specific Target Organ Toxicity (Single Exposure), Respiratory Tract Irritation: Category 3

Signal Word: Warning

Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

## Quantitative Safety Data

The following tables summarize the key physical, chemical, and toxicological properties of **3-Nitrobenzaldoxime** and related compounds.

Table 1: Physical and Chemical Properties of **3-Nitrobenzaldoxime**

Property	Value	Source
CAS Number	3431-62-7	N/A
Molecular Formula	C <sub>7</sub> H <sub>6</sub> N <sub>2</sub> O <sub>3</sub>	
Molecular Weight	166.13 g/mol	
Appearance	Crystalline solid	
Melting Point	121 - 122 °C	
LogP	1.92610	

Table 2: Toxicological Data Summary

Metric	Value	Remarks
Acute Oral Toxicity (LD50)	No data available for 3-Nitrobenzaldoxime.	For the related compound 3-Nitrobenzaldehyde (CAS 99-61-6), the LD50 (Oral, Rat) is 1075 mg/kg. This value should be used for reference only, indicating moderate acute toxicity.
Carcinogenicity	Not classified as a carcinogen.	No ingredient of the related compound 3-Nitrobenzaldehyde at levels $\geq$ 0.1% is identified as a carcinogen by IARC, NTP, or OSHA.
General Nitroaromatic Toxicity	Nitroaromatic compounds can be bioactivated via nitroreduction to form hazardous intermediates (nitroanion radicals, nitroso, N-hydroxy derivatives) that lead to oxidative stress and potential genotoxicity.	This is a general mechanism for the class and should be considered a potential, unquantified hazard.

## Experimental Protocols and Handling Precautions

Adherence to strict safety protocols is mandatory when working with **3-Nitrobenzaldoxime**.

### Engineering Controls

- **Ventilation:** All work, including weighing and solution preparation, must be conducted in a certified chemical fume hood to prevent inhalation of dust or aerosols.
- **Safety Equipment:** A safety shower and eyewash station must be readily accessible in the immediate work area.

## Personal Protective Equipment (PPE)

- **Eye Protection:** Chemical safety goggles or a face shield are required at all times.
- **Hand Protection:** Wear nitrile or other chemically resistant gloves. Inspect gloves before use and dispose of them immediately if contamination is suspected.
- **Body Protection:** A flame-resistant lab coat should be worn and kept fastened.

## Handling Procedures

- **Avoid Dust Formation:** Handle the solid material carefully to minimize the generation of dust.
- **Hygiene:** Wash hands thoroughly with soap and water after handling, before breaks, and at the end of the workday. Do not eat, drink, or smoke in the laboratory.
- **Contamination:** Promptly clean up any spills using appropriate procedures and PPE. Decontaminate work surfaces after use.

## Storage and Disposal

- **Storage:** Store in a tightly sealed, properly labeled container in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.
- **Disposal:** Dispose of waste materials and contaminated items in accordance with all applicable federal, state, and local environmental regulations. Do not allow the product to enter drains.

## Emergency Procedures

### First Aid Measures:

- **Inhalation:** If inhaled, move the person to fresh air. If breathing is difficult, call a poison center or doctor.
- **Skin Contact:** Immediately wash the skin with plenty of soap and water. Remove contaminated clothing. If skin irritation occurs, seek medical attention.

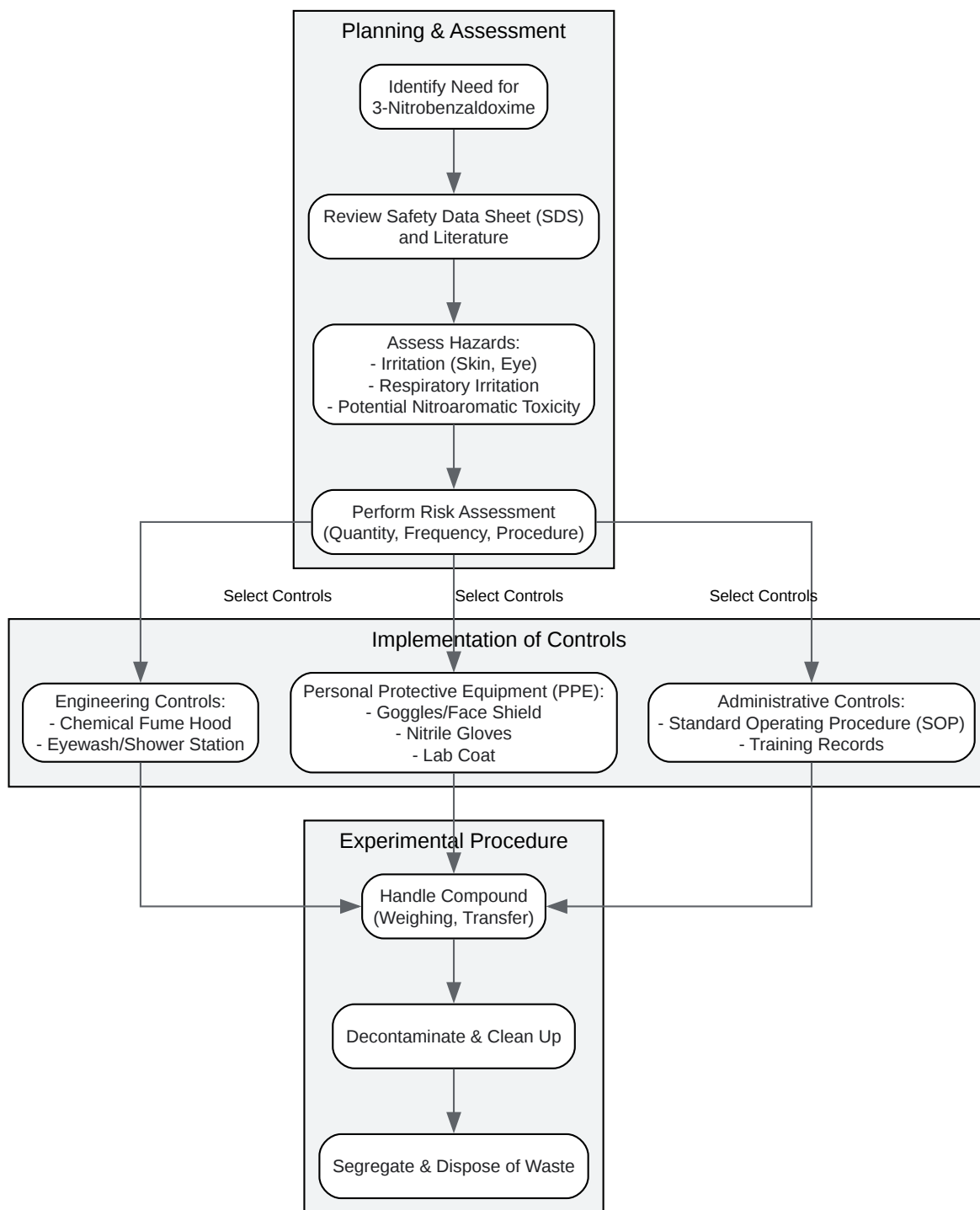
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- Ingestion: If swallowed, rinse mouth. Call a poison center or doctor if you feel unwell.

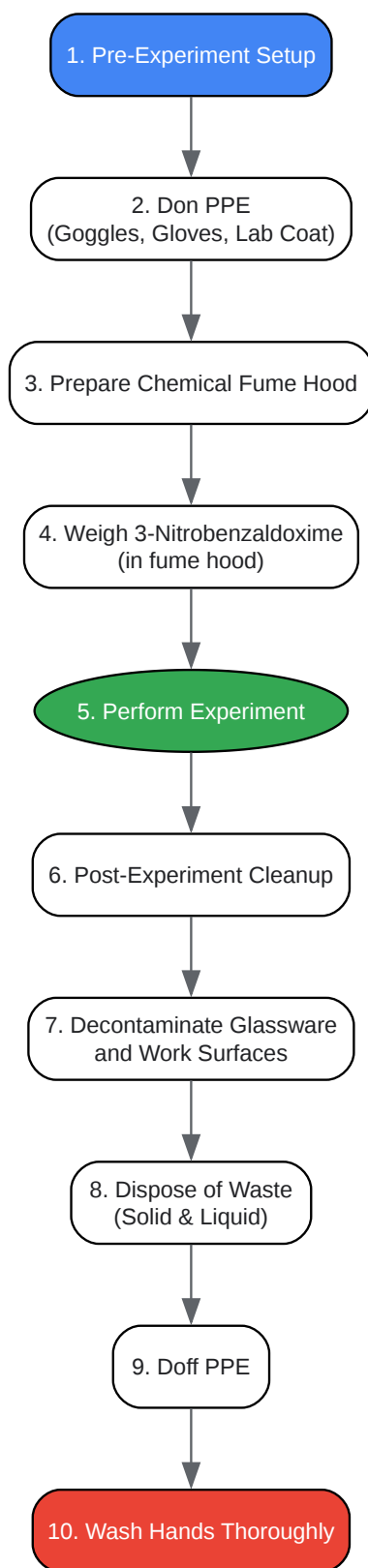
#### Spill Response:

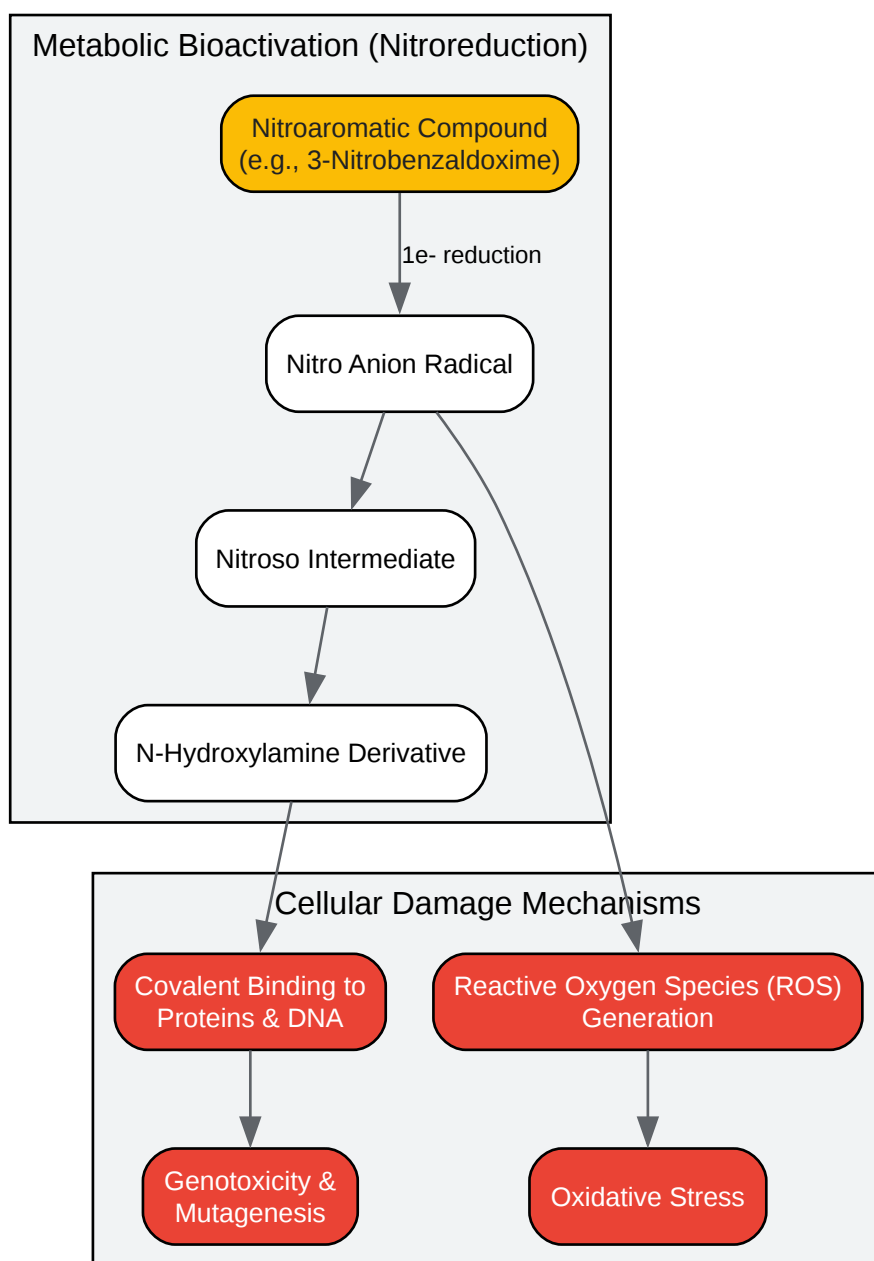
- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE, including respiratory protection if necessary.
- Carefully sweep up the solid material, avoiding dust generation.
- Place the spilled material into a suitable container for disposal.
- Clean the spill area thoroughly.

## Visualized Workflows and Pathways

The following diagrams illustrate key safety workflows and the potential toxicological pathway for this class of compounds.







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